

3-Hydroxymethylmorpholine: A Technical Guide to Safety, Handling, and Toxicity

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Compound of Interest

Compound Name: 3-Hydroxymethylmorpholine

Cat. No.: B1309833

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Disclaimer: Specific toxicological data for **3-Hydroxymethylmorpholine** is largely unavailable in published literature and safety data sheets.^[1] The following guide provides a comprehensive overview of safety and handling procedures based on the well-documented profile of its parent compound, morpholine, and general principles of chemical safety. Researchers and drug development professionals should handle **3-Hydroxymethylmorpholine** with the utmost caution, treating it as a substance with potential for significant hazards until specific data becomes available.

Chemical and Physical Properties

Quantitative data for **3-Hydroxymethylmorpholine** is limited. The following tables provide available data for a salt of the compound and for the parent compound, morpholine, for reference.

Table 1: Physicochemical Properties of (S)-**3-Hydroxymethylmorpholine** hydrochloride and Morpholine

Property	(S)-3-Hydroxymethylmorpholine hydrochloride	Morpholine
CAS Number	218594-79-7[1]	110-91-8[2]
Molecular Formula	C5H12ClNO2[1]	C4H9NO[2]
Molecular Weight	153.606 g/mol [1]	87.122 g/mol [2]
Appearance	No Data Available	Colorless liquid[2]
Density	1.045 g/cm ³ [1]	1.007 g/cm ³ [2]
Boiling Point	No Data Available	129 °C (264 °F; 402 K)[2]
Melting Point	No Data Available	-5 °C (23 °F; 268 K)[2]
Flash Point	No Data Available	35 °C (closed cup)[3]
Solubility in Water	No Data Available	Miscible[2]
Vapor Pressure	No Data Available	6 mmHg (20 °C)[2]
pKa (of conjugate acid)	No Data Available	8.36[2]

Hazard Identification and GHS Classification

Specific GHS classification for **3-Hydroxymethylmorpholine** is not established. The classification for the parent compound, morpholine, indicates significant hazards. It is prudent to assume **3-Hydroxymethylmorpholine** may exhibit similar hazardous properties.

Table 2: GHS Hazard Classification for Morpholine

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour[3][4]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3][4]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[3][5]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[6]
Skin Corrosion/Irritation	Category 1A/1B	H314: Causes severe skin burns and eye damage[3][4][5]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[6]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child[6]

Toxicological Summary

No specific toxicological studies for **3-Hydroxymethylmorpholine** were identified. The data for morpholine indicates that it is harmful if swallowed, and toxic in contact with skin or if inhaled. [3][4][6] It is also corrosive and can cause severe skin burns and eye damage.[3][4][5]

Table 3: Acute Toxicity Data for Morpholine

Route of Exposure	Species	LD50/LC50 Value	Reference
Oral (LD50)	Rat	1050 mg/kg[2]	Health Canada[7]
Oral (LD50)	Rat	~1900 mg/kg[5]	Redox
Dermal (LD50)	Rabbit	500 mg/kg[5]	Redox
Inhalation (LC50)	Rat	8 mg/L (4 h)	Redox[3]

Handling and Storage

Given the hazardous nature of the parent compound, morpholine, stringent safety precautions should be adopted when handling **3-Hydroxymethylmorpholine**.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[4\]](#)[\[8\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., butyl rubber, Viton), a lab coat, and other protective clothing to prevent skin contact.[\[8\]](#)
- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[9\]](#) If inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge.

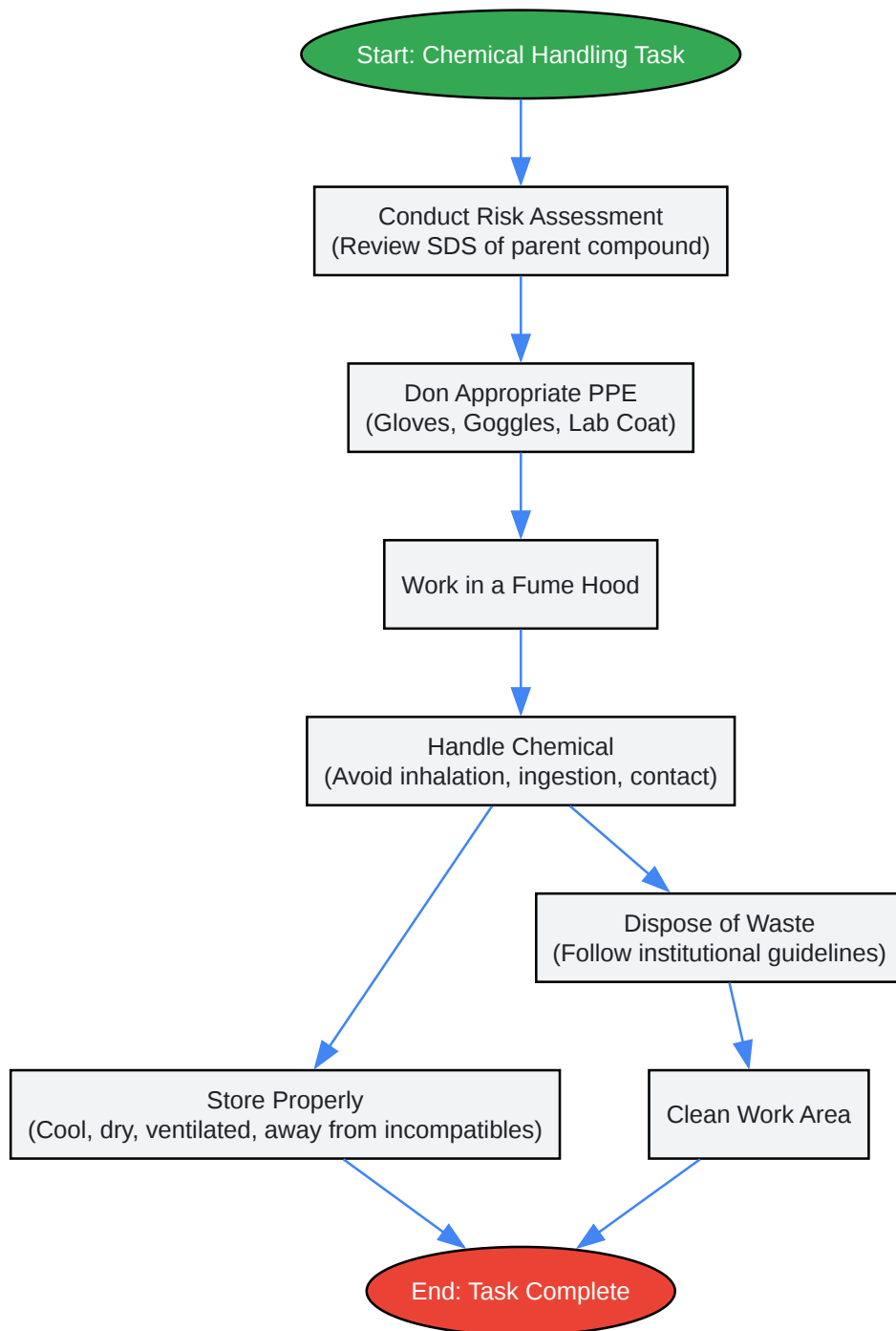
Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not breathe vapors or mist.[\[4\]](#)
- Keep away from heat, sparks, and open flames.[\[4\]](#)
- Use non-sparking tools and ground/bond containers and receiving equipment.[\[9\]](#)
- Handle and open containers with care.[\[9\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[8\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and acids.[\[4\]](#)[\[10\]](#)
- Store in a designated flammable liquids storage cabinet.
- Protect from moisture.[\[11\]](#)

General Chemical Handling Workflow



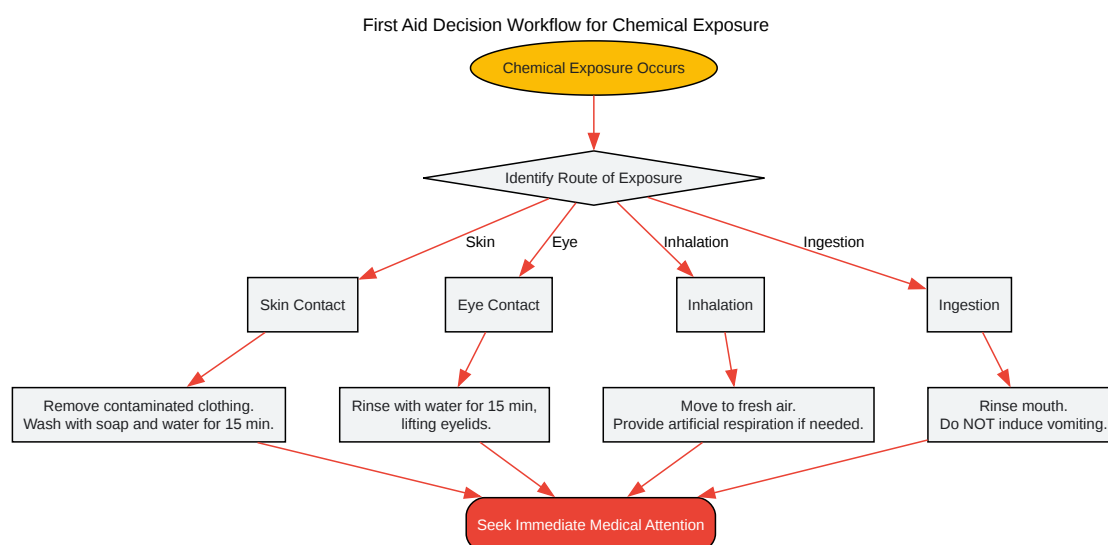
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Caption: General workflow for handling chemicals with unknown toxicity.

First Aid Measures

In case of exposure to **3-Hydroxymethylmorpholine**, immediate action is critical. The following first aid measures are based on those recommended for morpholine.

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[5\]](#)
- In case of skin contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Seek immediate medical attention.[\[5\]](#)
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[5\]](#)



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Caption: Decision workflow for first aid following chemical exposure.

Accidental Release Measures

In the event of a spill or leak of **3-Hydroxymethylmorpholine**:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection. Ensure adequate ventilation. Remove all sources of ignition.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]

- Methods for Cleaning Up: Absorb with an inert absorbent material (e.g., sand, diatomaceous earth) and place in a suitable, closed container for disposal.[\[10\]](#)[\[12\]](#)

Experimental Protocols: Acute Toxicity Assessment

While no specific acute toxicity data exists for **3-Hydroxymethylmorpholine**, a standard protocol to determine its acute oral toxicity would follow the OECD Test Guideline 420 (Acute Oral Toxicity – Fixed Dose Procedure).[\[13\]](#)[\[14\]](#)[\[15\]](#)

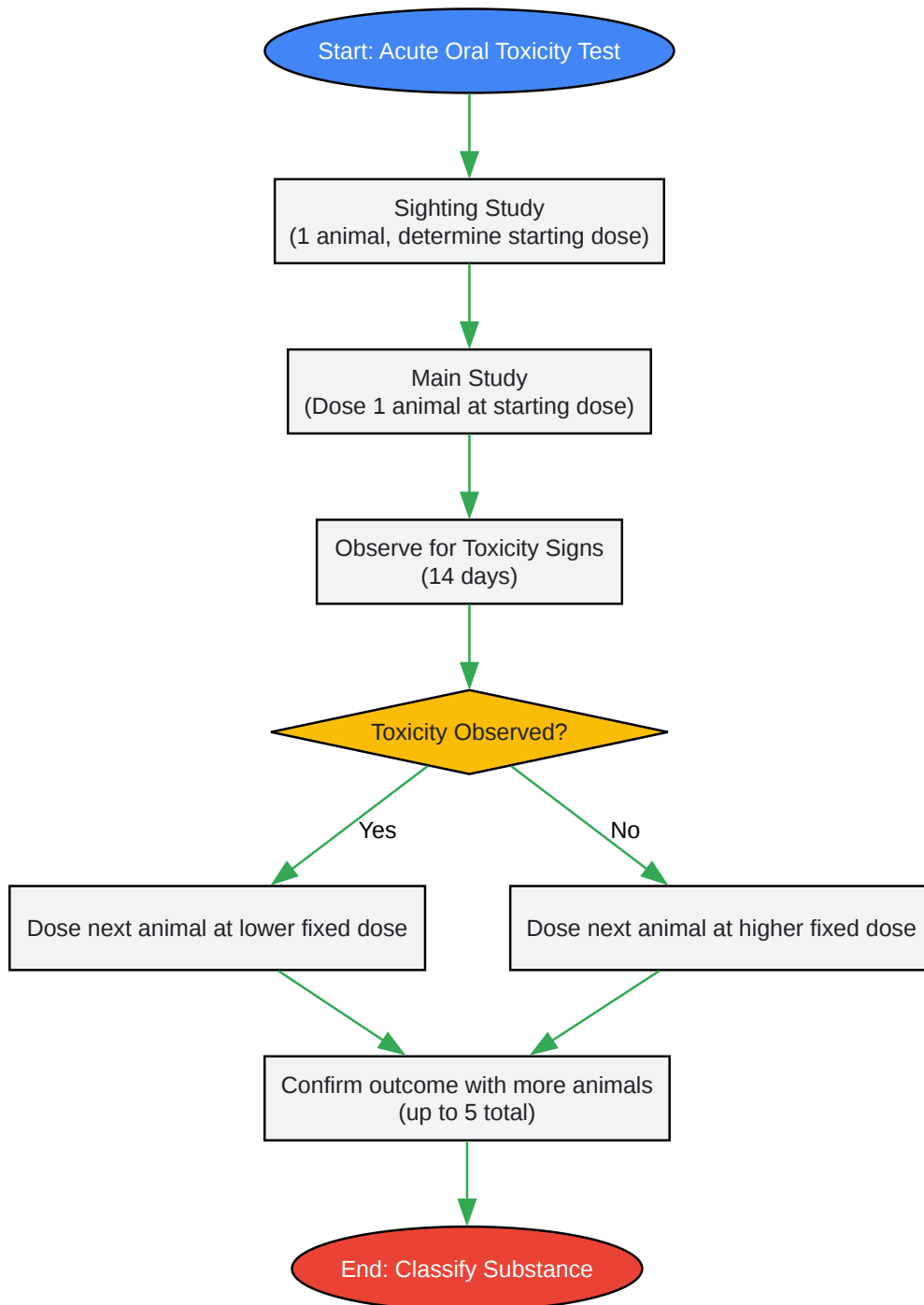
Objective: To determine the dose of a substance that causes acute toxicity and to allow for its classification. This method avoids using death as an endpoint and instead relies on the observation of clear signs of toxicity at one of a series of fixed dose levels.[\[13\]](#)

Methodology Outline:

- Animal Selection: Healthy, young adult rodents (typically female rats) are used.[\[16\]](#)
- Housing and Feeding: Animals are housed in standard conditions with access to food and water. They are typically fasted before dosing.[\[17\]](#)
- Dose Administration: The test substance is administered in a single oral dose by gavage.[\[15\]](#)
- Sighting Study: A preliminary study is conducted with a single animal to determine the appropriate starting dose for the main study.[\[16\]](#)
- Main Study:
 - Animals are dosed sequentially at fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).[\[16\]](#)
 - The decision to dose subsequent animals at a higher or lower dose level is based on the presence or absence of clear signs of toxicity in the previously dosed animal.
- Observations: Animals are observed for signs of toxicity and mortality for at least 14 days. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded periodically.[\[15\]](#)
- Pathology: At the end of the observation period, all animals are subjected to a gross necropsy.

- Data Analysis: The results are used to classify the substance according to its acute oral toxicity.

OECD Guideline 420 Experimental Workflow



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Caption: Simplified workflow for an acute oral toxicity study (OECD 420).

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